

Technical Support Center: Mercury-195

Decontamination

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Compound of Interest

Compound Name: **Mercury-195**

Cat. No.: **B1202985**

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IMPORTANT SAFETY NOTICE: This guide is for informational purposes only and simulates a technical resource. **Mercury-195** is a radioactive material. In the event of an actual spill, immediately contact your institution's Radiation Safety Officer (RSO) or Environmental Health and Safety (EH&S) department. Do not attempt to clean up a radioactive spill without their direct supervision and guidance. Procedures must be specific to your laboratory, the quantity of material spilled, and institutional protocols.

Frequently Asked Questions (FAQs)

Q1: What are the immediate actions I should take if I spill **Mercury-195**?

A1: Your immediate priorities are to Alert, Confine, and Evacuate.

- **Alert:** Verbally notify everyone in the immediate vicinity of the spill. Contact your RSO or EH&S department immediately.
- **Confine:** If it is safe to do so without risking contamination, prevent the spill from spreading. Place absorbent pads from a spill kit around the spill.^[1] Do not walk through the spill area.^[2] ^[3]
- **Evacuate:** Secure the area by closing doors and preventing entry.^[4]^[5] Post a warning sign on the door indicating a radioactive spill.^[4] Evacuate to a safe location to await the arrival of the RSO.

Q2: What Personal Protective Equipment (PPE) is required for a **Mercury-195** spill?

A2: A comprehensive PPE setup is critical. This includes:

- Double Gloves: Wear two pairs of nitrile or neoprene gloves.[\[6\]](#)[\[7\]](#) Change the outer pair frequently to prevent the spread of contamination.
- Lab Coat: A full-length, closed lab coat is mandatory.[\[7\]](#)
- Eye Protection: Safety goggles or a full-face shield are required to protect from splashes.[\[8\]](#)[\[9\]](#)
- Shoe Covers: Disposable, non-porous shoe covers are necessary to prevent tracking contamination.[\[5\]](#)[\[8\]](#)
- Respirator: Depending on the nature of the compound and the risk of aerosolization, a respirator may be required. Your RSO will determine the appropriate type.[\[8\]](#)

Q3: Can I use a standard vacuum cleaner or broom for cleanup?

A3: Absolutely not. Never use a vacuum cleaner or a broom to clean up any mercury spill.[\[2\]](#)[\[3\]](#)
[\[4\]](#) A vacuum will vaporize the mercury, creating a severe inhalation hazard, and will contaminate the vacuum itself.[\[4\]](#)[\[5\]](#) A broom will break the mercury into smaller droplets, spreading the contamination over a wider area.[\[2\]](#)[\[4\]](#)

Q4: How do I dispose of waste generated during decontamination?

A4: All materials used in the cleanup, including PPE, absorbent pads, broken glass, and cleaning tools, are considered radioactive and hazardous waste.[\[10\]](#)[\[11\]](#) They must be segregated and placed into designated, sealed, and clearly labeled radioactive waste containers.[\[11\]](#)[\[12\]](#)[\[13\]](#) Do not mix with regular or biohazardous waste. Follow the specific disposal procedures provided by your RSO.[\[14\]](#)

Q5: The spill occurred on a porous surface like unsealed concrete. What should I do?

A5: Spills on porous surfaces are significantly more difficult to decontaminate. Immediately notify your RSO, as specialized procedures are required. It may not be possible to fully

decontaminate the surface, and removal of the contaminated material may be necessary. Do not apply cleaning solutions without direct guidance, as this could cause the isotope to penetrate deeper into the material.[\[5\]](#)

Quantitative Data: Mercury-195 Properties

This table summarizes the key radiological data for **Mercury-195**.

Property	Value	Citation(s)
Half-Life (T _{1/2})	~10.53 hours	[15] [16] [17]
Decay Mode	Electron Capture (EC) / β ⁺	[15]
Primary Decay Product	Gold-195 (¹⁹⁵ Au)	[15] [18]
Decay Energy	~1.554 MeV	[15]
Metastable Isomer	Mercury-195m (^{195m} Hg)	[19]
Isomer Half-Life	~41.6 hours	[19]

Experimental Protocol: Hypothetical Decontamination Procedure

Disclaimer: This is a generalized, hypothetical protocol for illustrative purposes. The actual procedure must be directed by your institution's RSO.

Objective: To decontaminate a non-porous surface following a small-scale **Mercury-195** spill.

Materials:

- Radioactive Spill Kit containing:
 - PPE (gloves, coat, goggles, shoe covers)[\[4\]](#)
 - Absorbent pads and mercury-binding powder (e.g., sulfur or zinc-based).[\[3\]](#)[\[5\]](#)
 - Forceps and plastic scraper.[\[1\]](#)

- Sealable plastic bags and labeled radioactive waste container.[4][12]
- Handheld radiation survey meter (e.g., Geiger-Müller counter).
- Decontaminating solution appropriate for the chemical form of the mercury.

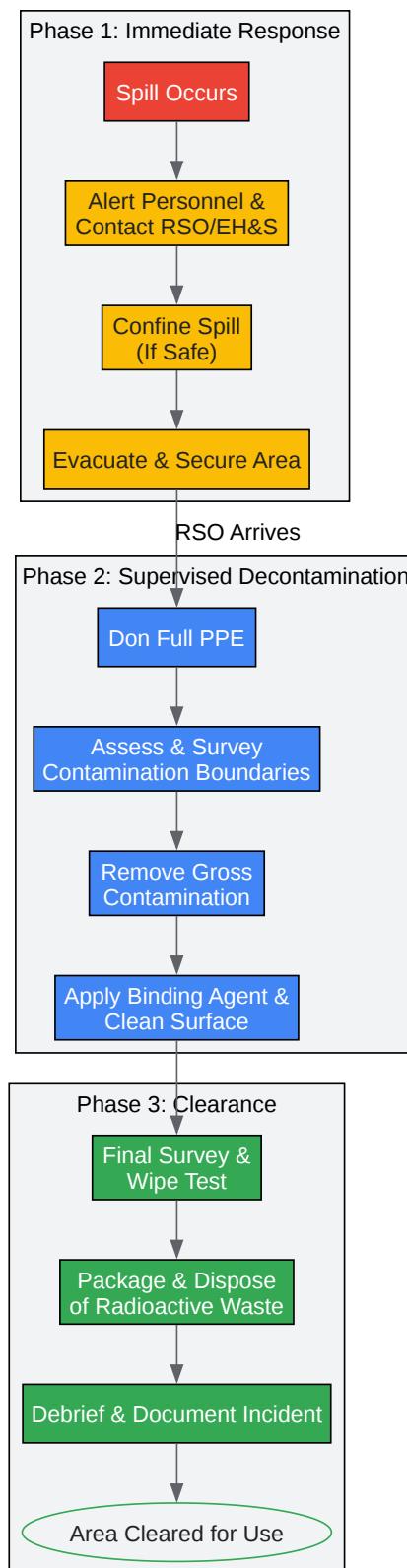
Methodology:

- Area Control & Assessment (Pre-Cleanup):
 - Ensure the spill area is evacuated, secured, and marked.[4]
 - Turn off all ventilation systems to prevent airborne dispersal.[4]
 - Under the RSO's supervision, don full PPE.[7]
 - Use a survey meter to determine the boundaries of the contamination. Work from the outer edges inward.
- Gross Contamination Removal:
 - If visible droplets are present, use a plastic scraper or cardboard to gently consolidate them.[3][9]
 - Use an eyedropper or syringe to collect the consolidated droplets.[3]
 - Place all collected mercury and contaminated tools into a designated, sealed container.[4]
- Chemical Decontamination:
 - Sprinkle mercury-binding powder (e.g., sulfur powder) over the spill area.[3] This will bind with any remaining microscopic droplets, making them easier to clean and reducing vapor. The powder may change color (e.g., brown) upon contact with mercury.[3]
 - Carefully collect the powder using a scraper and dustpan and place it in the radioactive waste container.[3]
- Surface Cleaning & Final Survey:

- Wipe the area with damp absorbent pads soaked in a suitable decontamination solution, as advised by the RSO.
- Perform wipes in an overlapping pattern, moving from the area of lowest contamination to the highest. Use a new pad for each wipe to avoid re-contamination.
- Place all used pads into the radioactive waste container.[\[13\]](#)
- Once cleaning is complete, perform a thorough survey of the area with a radiation meter to ensure contamination is below acceptable limits.
- Perform wipe tests as directed by the RSO to check for removable contamination.

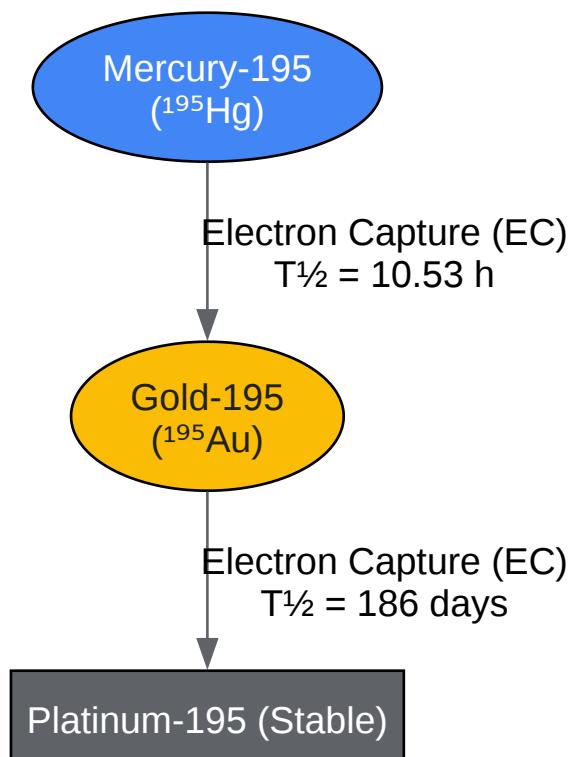
- Personnel Decontamination & Waste Disposal:
 - Carefully remove PPE, turning it inside out to contain any surface contamination. The outer gloves should be removed first.
 - Place all PPE in the designated radioactive waste container.[\[1\]](#)
 - Survey hands, shoes, and clothing before leaving the contaminated area.
 - Ensure all waste containers are sealed, properly labeled, and stored in the designated radioactive waste accumulation area for disposal by EH&S.[\[12\]](#)

Visualizations



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Caption: Workflow for managing a **Mercury-195** spill event.



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Caption: Simplified decay pathway of **Mercury-195** to stable Platinum-195.

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